

# An In-depth Technical Guide to the Safe Handling of Ethyl 4-oxobutanoate

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## Compound of Interest

Compound Name: Ethyl 4-oxobutanoate

Cat. No.: B158675

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This guide provides comprehensive safety and handling information for **ethyl 4-oxobutanoate** (CAS No: 10138-10-0), a bifunctional molecule containing both an ester and an aldehyde group. Its reactivity makes it a valuable building block in organic synthesis, particularly in the development of pharmaceuticals. However, this same reactivity necessitates careful handling to mitigate potential hazards. This document outlines the known properties, safety protocols, and emergency procedures to ensure its safe use in a laboratory setting.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **ethyl 4-oxobutanoate** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions and for planning safe handling and storage procedures.

| Property          | Value   | Source    |
|-------------------|---|-----------|
| Molecular Formula | C <sub>6</sub> H <sub>10</sub> O <sub>3</sub>   | [1][2][3] |
| Molecular Weight  | 130.14 g/mol  | [1][2][3] |
| Appearance        | Colorless oil with a fruity odor  | [3]       |
| Boiling Point     | 183.1°C at 760 mmHg   | [1]       |
| Flash Point       | 68.5°C  | [1]       |
| Density           | 1.013 g/cm <sup>3</sup>   | [1]       |
| Vapor Pressure    | 0.785 mmHg at 25°C  | [1]       |
| Solubility        | Highly soluble in water, ethanol, and other polar solvents. Limited solubility in non-polar solvents. | [3]       |
| LogP              | 0.52860   | [1]       |

## Hazard Identification and GHS Classification

While a specific GHS classification for **ethyl 4-oxobutanoate** is not readily available in the aggregated search results, the hazards can be inferred from its chemical structure and data on similar compounds. The presence of an aldehyde group suggests potential for irritation and sensitization. Related compounds, such as ethyl 3-methyl-4-oxobutanoate, are classified as combustible liquids that cause skin and serious eye irritation, and may cause respiratory irritation.[4] Another related compound, ethyl 4-amino-4-oxobutanoate, is also known to cause skin and serious eye irritation, as well as respiratory irritation.[5] Therefore, it is prudent to handle **ethyl 4-oxobutanoate** as a hazardous substance.

### Potential Hazards:

- Skin and Eye Irritation: Aldehydes are known to be irritants.[6] Direct contact with the liquid or its vapors may cause redness, burning, and inflammation.[7]
- Respiratory Tract Irritation: Inhalation of vapors may irritate the respiratory system.[7]

- **Flammability:** With a flash point of 68.5°C, it is a combustible liquid and may form explosive mixtures with air when heated.[1][7]
- **Reactivity:** The aldehyde group is reactive and can undergo oxidation, especially on exposure to air, and may react with strong acids and bases.[7][8]

## First Aid Measures

In the event of exposure to **ethyl 4-oxobutanoate**, immediate and appropriate first aid should be administered. The following procedures are recommended based on general principles for handling hazardous chemicals.

| Exposure Route | First Aid Protocol  |
|----------------|---|
| Inhalation     | Move the affected person to fresh air immediately. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention. [7] Do not use mouth-to-mouth resuscitation.         |
| Skin Contact   | Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of water and soap for at least 15 minutes.[6] Seek medical attention if irritation persists.   |
| Eye Contact    | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6][7] Remove contact lenses if present and easy to do. Seek immediate medical attention.                             |
| Ingestion      | Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and give them 2-4 cupfuls of milk or water to drink.[7] Never give anything by mouth to an unconscious person. Seek immediate medical attention. |

## Firefighting Measures and Accidental Release

### Firefighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[7]
- Specific Hazards: The substance is a combustible liquid.[7] Vapors are heavier than air and may travel to a source of ignition and flash back.[8] Containers may explode when heated.[7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7]

### Accidental Release Measures:

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment (PPE), including respiratory protection, chemical-resistant gloves, and safety goggles.[7] Ensure adequate ventilation. Remove all sources of ignition.
- Environmental Precautions: Prevent the chemical from entering drains, sewers, or waterways.
- Containment and Cleanup: Absorb the spill with an inert material such as dry sand or earth, and place it into a chemical waste container.[7] Clean the spill area thoroughly with soap and water.

## Handling and Storage

Proper handling and storage procedures are critical to minimize the risk of exposure and accidents.

### Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[9][10]
- Avoid contact with skin, eyes, and clothing.[7][9]
- Avoid breathing vapors or mist.

- Use only non-sparking tools, especially when handling larger quantities.
- Wash hands thoroughly after handling.<sup>[7]</sup>

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.<sup>[7]</sup>
- Keep away from heat, sparks, and open flames.<sup>[7]</sup>
- Store separately from incompatible materials such as strong acids, strong bases, and oxidizing agents.<sup>[7][8]</sup>
- It is advisable to store the container under an inert atmosphere (e.g., nitrogen or argon) to prevent oxidation.<sup>[8]</sup>

## Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential for protecting laboratory personnel.

| Control                | Specification  |
|------------------------|--|
| Engineering Controls   | Work should be conducted in a well-ventilated laboratory, with operations involving significant quantities or heating performed inside a chemical fume hood.[10] Eyewash stations and safety showers should be readily accessible. |
| Eye/Face Protection    | Wear chemical safety goggles or a face shield.<br>[6]  |
| Skin Protection        | Wear a lab coat and appropriate chemical-resistant gloves. Butyl rubber or nitrile gloves are recommended for handling aldehydes.[6]<br>Avoid using latex gloves as they may not provide adequate protection.[6]                   |
| Respiratory Protection | If working outside of a fume hood or if there is a risk of inhalation, use a NIOSH-approved respirator with an organic vapor cartridge.[6]   |

## Experimental Protocols

### General Handling Protocol

- Preparation: Before handling, ensure that the work area is clean and uncluttered. Verify that a chemical fume hood is functioning correctly. Have all necessary PPE readily available.
- Dispensing:
  - Conduct all transfers of **ethyl 4-oxobutanoate** inside a chemical fume hood.
  - Use a calibrated pipette or syringe for accurate and safe transfer of the liquid.
  - Avoid splashing.
  - Keep the container tightly sealed when not in use.
- Reaction Setup:

- When setting up a reaction, add the **ethyl 4-oxobutanoate** slowly to the reaction vessel.
- If the reaction is exothermic, ensure adequate cooling is in place.
- Ensure the reaction apparatus is properly assembled and vented to prevent pressure buildup.
- Work-up and Purification:
  - Perform all extraction and purification steps (e.g., distillation, chromatography) in a well-ventilated area or fume hood.
  - Be aware that heating during purification can increase the vapor pressure and risk of inhalation.
- Waste Disposal:
  - Dispose of all waste containing **ethyl 4-oxobutanoate** in a designated and properly labeled hazardous waste container.
  - Follow all institutional and local regulations for chemical waste disposal.

## Spill Cleanup Protocol (Minor Spill <100 mL)

- Alert Personnel: Immediately alert others in the vicinity of the spill.
- Evacuate: If the spill is significant or in a poorly ventilated area, evacuate the area.
- Don PPE: Wear appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye protection.
- Containment: Confine the spill using an inert absorbent material (e.g., vermiculite, sand).
- Absorption: Carefully absorb the spilled liquid with the absorbent material.
- Collection: Place the contaminated absorbent material into a sealed, labeled container for hazardous waste disposal.
- Decontamination: Clean the spill area with soap and water.

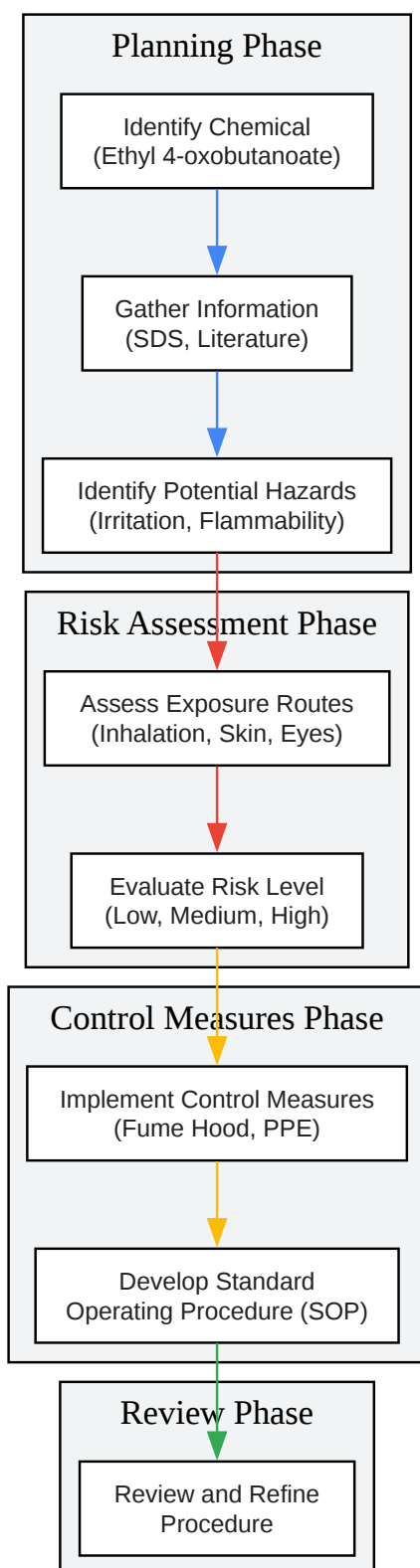
- Ventilation: Ventilate the area until the air is clear of vapors.

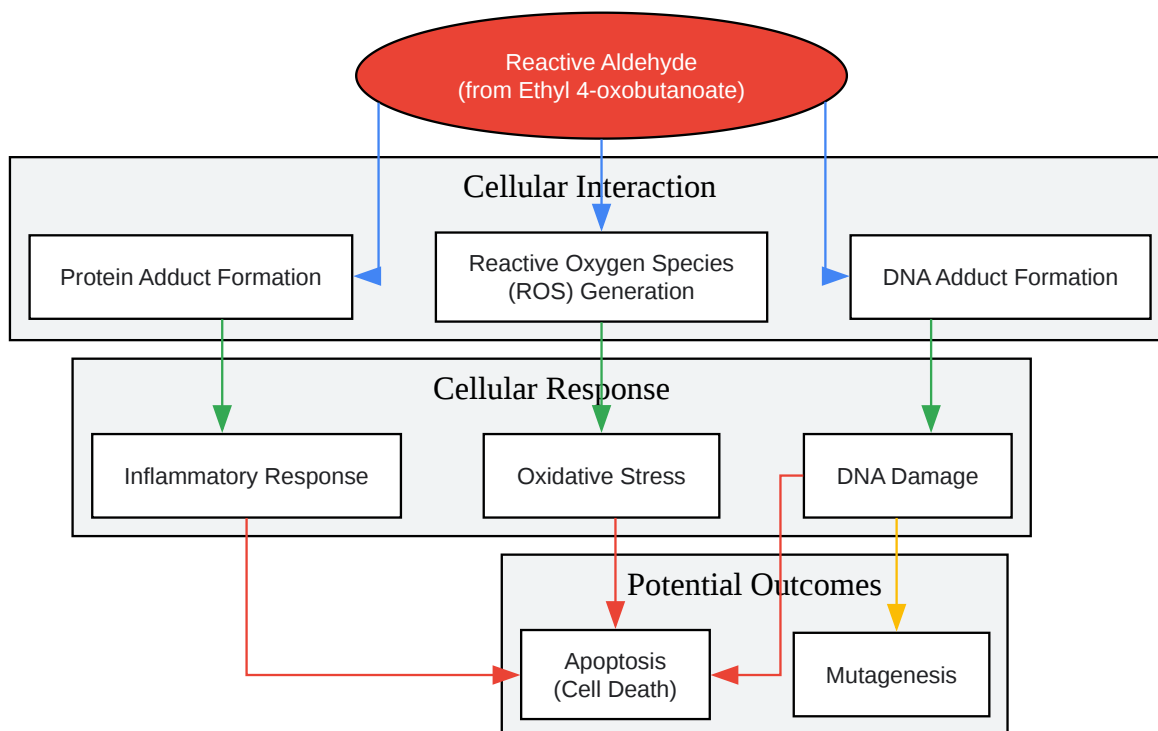
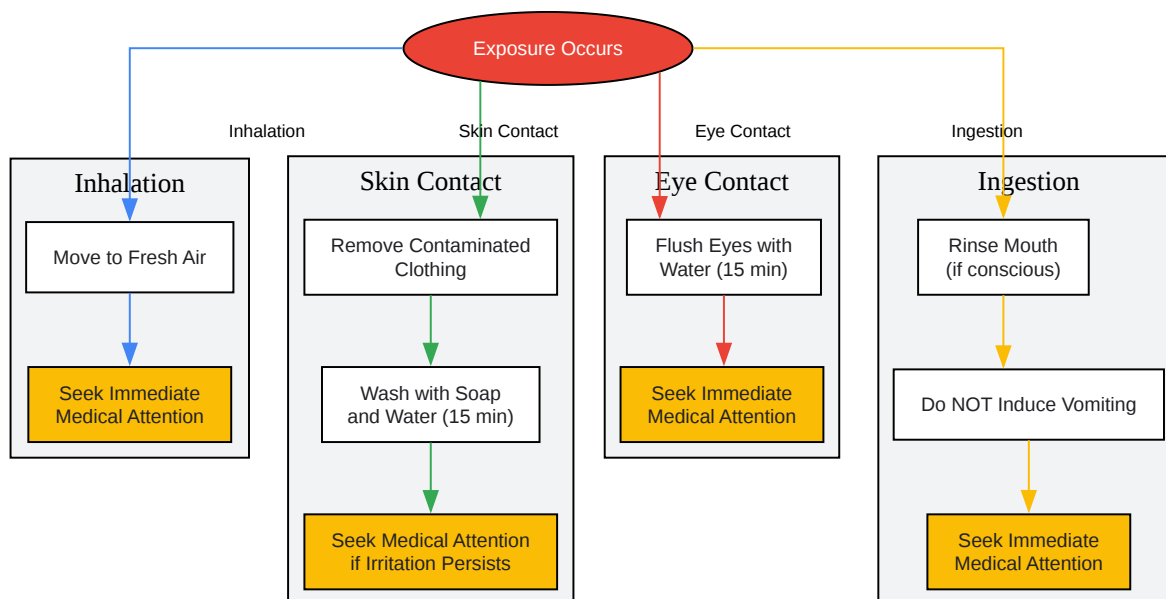
## Visualizations

### General Workflow for Chemical Hazard Assessment

The following diagram illustrates a general workflow for assessing the hazards of a chemical like **ethyl 4-oxobutanoate** before its use in the laboratory.







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